

# Troubleshooting (5R)-Dinoprost tromethamine in vivo delivery

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B145349

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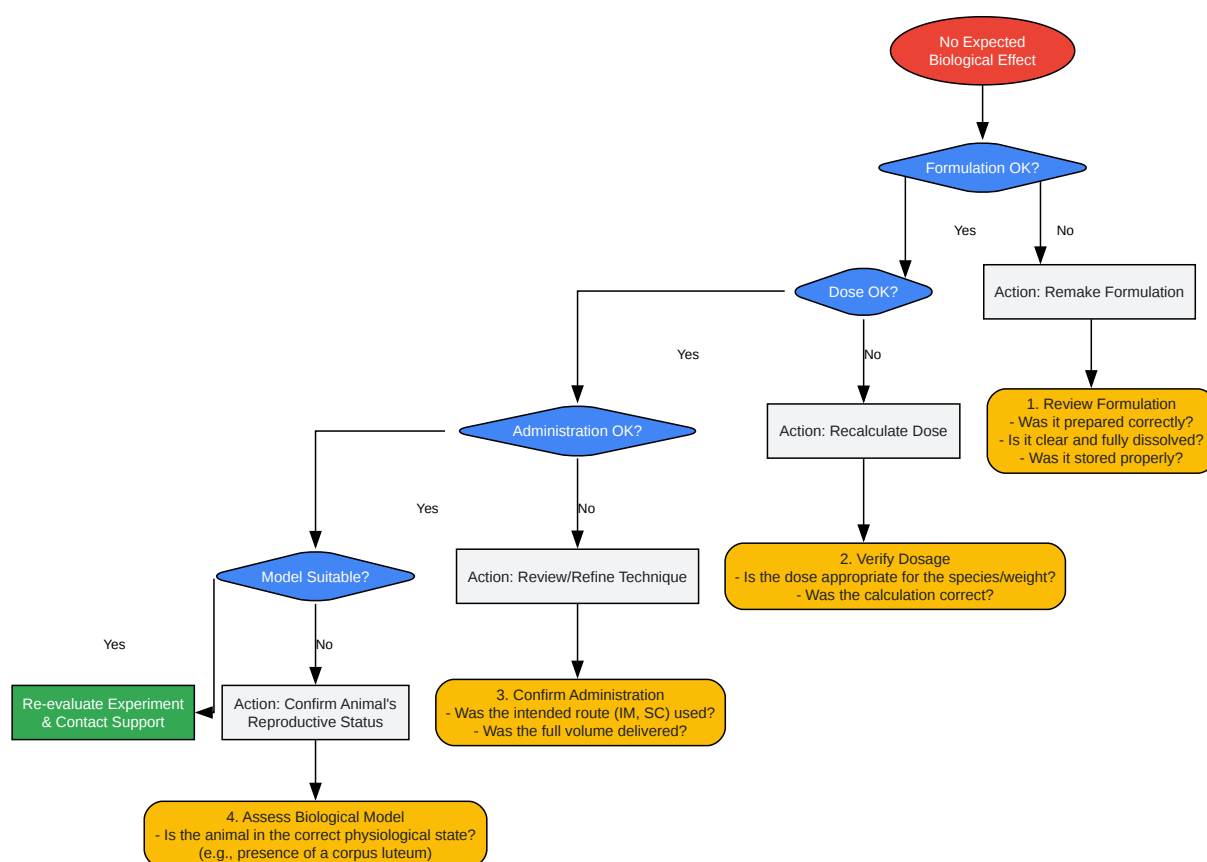
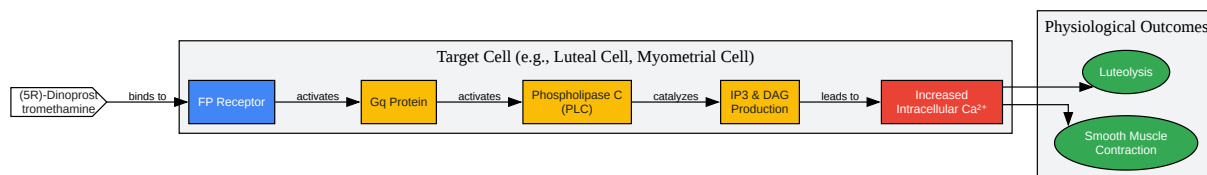
## Technical Support Center: (5R)-Dinoprost tromethamine

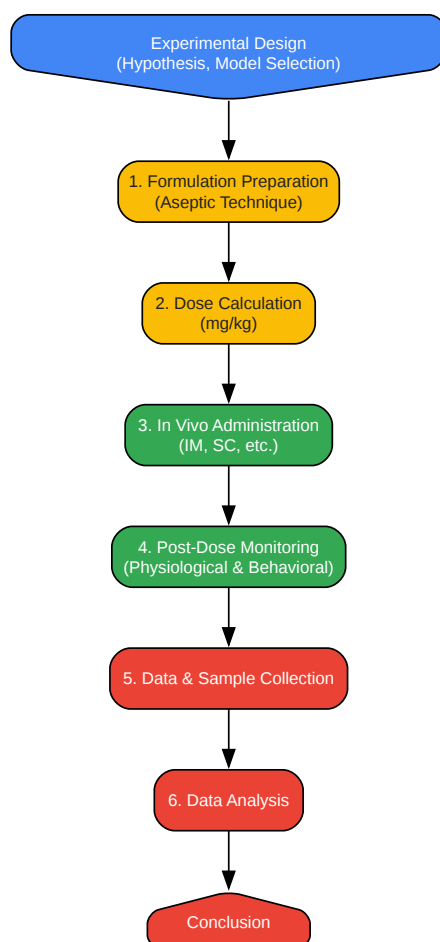
Welcome to the technical support center for **(5R)-Dinoprost tromethamine**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during in vivo experiments.

### Frequently Asked Questions (FAQs)

**Q1: What is (5R)-Dinoprost tromethamine?** (5R)-Dinoprost tromethamine is a synthetic, commercially available version of prostaglandin F2 $\alpha$  (PGF2 $\alpha$ ).<sup>[1][2][3]</sup> It is a potent agonist for the prostaglandin F receptor (FP receptor).<sup>[4]</sup> In biomedical research and veterinary medicine, it is primarily used for its luteolytic (regression of the corpus luteum) and smooth muscle contracting properties.<sup>[2][3]</sup>

**Q2: What is the primary mechanism of action?** Dinoprost tromethamine binds to and activates the FP receptor, a G-protein coupled receptor.<sup>[2][4]</sup> This activation triggers intracellular signaling cascades, primarily through the Gq protein pathway, leading to an increase in intracellular calcium. This results in two key physiological outcomes: the contraction of smooth muscle, such as in the uterus, and the induction of luteolysis in the ovary.<sup>[2]</sup>





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)